

# 3,4-Bis(hydroxymethyl)furan vs 2,5-furandimethanol properties

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## Compound Focus: 3,4-Furandimethanol

CAS No.: 14496-24-3

Cat. No.: S773982

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## Properties of 2,5-Furandimethanol (BHMF)

The table below consolidates the key physicochemical properties of 2,5-Furandimethanol from multiple sources [1] [2].

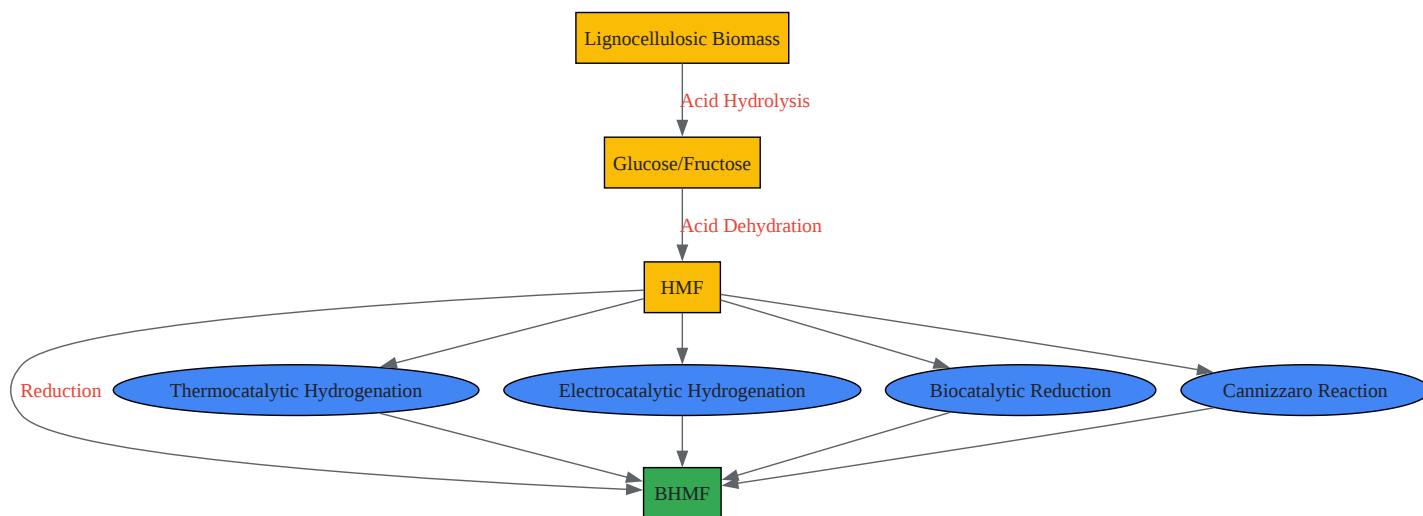
Property	Value
IUPAC Name	(Furan-2,5-diyl)dimethanol [2]
Other Common Names	2,5-Bis(hydroxymethyl)furan (BHMF), 2,5-Furandimethanol [1] [2]
CAS Number	1883-75-6 [1]
Chemical Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub> [1] [2]
Molar Mass	128.13 g·mol <sup>-1</sup> [1] [2]
Appearance	White to light yellow solid [1] [2]
Density	1.283 g/cm <sup>3</sup> [1] [2]
Melting Point	74–77 °C [1] [2]

Property	Value
Boiling Point	275 °C [1] [2]
Flash Point	120 °C [1] [2]
Solubility	Slightly soluble in acetonitrile and DMSO [1]

## Synthesis and Experimental Protocols for 2,5-Furandimethanol

2,5-Furandimethanol is predominantly synthesized by the selective hydrogenation of the aldehyde group in biomass-derived 5-hydroxymethylfurfural (HMF) [1] [3]. Multiple catalytic and biocatalytic pathways have been developed.

The following diagram outlines the primary synthesis routes from glucose and HMF:



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## Key Synthesis Methodologies

- **Thermocatalytic Hydrogenation:** This method uses molecular hydrogen (H<sub>2</sub>) or liquid hydrogen donors.
  - **Catalysts:** Copper-based catalysts are highly selective. A **Cu/SiO<sub>2</sub>** catalyst prepared by precipitation–deposition achieved >95% HMF conversion and 97-99% BHMF selectivity in tetrahydrofuran (THF) at 393 K and 15 bar H<sub>2</sub> pressure [4]. Noble metals (Ru, Ir, Pt) are also active but more expensive [1] [3].
  - **Alternative Hydrogen Donors:** Catalytic transfer hydrogenation uses donors like formic acid or alcohols. **Polymethylhydrosiloxane (PMHS)** with potassium fluoride (KF) catalyst achieved 98% BHMF yield from HMF at 80°C in 1 hour [5].

- **Electrocatalytic Hydrogenation (ECH):** A cleaner method that uses water as hydrogen source and renewable electricity.
  - **Protocol:** Using an **Rh-dispersed Cu nanowire (RhCu NWs)** catalyst on a cathode, HMF is converted to BHMF with 92.6% Faradaic Efficiency at a current density of  $-20 \text{ mA cm}^{-2}$ . The system uses water as proton source, generating reactive hydrogen ( $\text{H}_{\text{ads}}$ ) on the catalyst surface [6].
- **Biocatalytic Synthesis:** Employs enzymes or microorganisms for highly selective reduction under mild conditions.
  - **Protocol:** A recombinant *Saccharomyces cerevisiae* yeast expressing an alcohol dehydrogenase (MgADH1) converted HMF to BHMF. In a fed-batch process, the system produced 60.5 g/L BHMF and demonstrated tolerance to high HMF concentrations (up to 400 mM) [7].
- **One-Pot Chemobiocatalytic Route from Glucose:** This integrated process bypasses HMF purification.
  - **Protocol:** Glucose is first converted to HMF in a biphasic system (MeTHF/water) with  $\text{CaCl}_2$  as catalyst. The resulting HMF is directly reduced to BHMF by the engineered *S. cerevisiae* yeast, yielding BHMF directly from glucose with an overall yield of 42% [7].

## Research Implications

The advanced synthesis methods for 2,5-furandimethanol, particularly the one-pot and electrocatalytic routes, highlight a strong research trend toward more sustainable and efficient processes. The availability of detailed experimental protocols provides a solid foundation for reproducibility and further innovation in drug development and material science.

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## References

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